

Application Notes and Protocols for the Quantification of rel-Carbovir Monophosphate

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Compound of Interest

Compound Name: *rel-Carbovir monophosphate*

Cat. No.: *B12370933*

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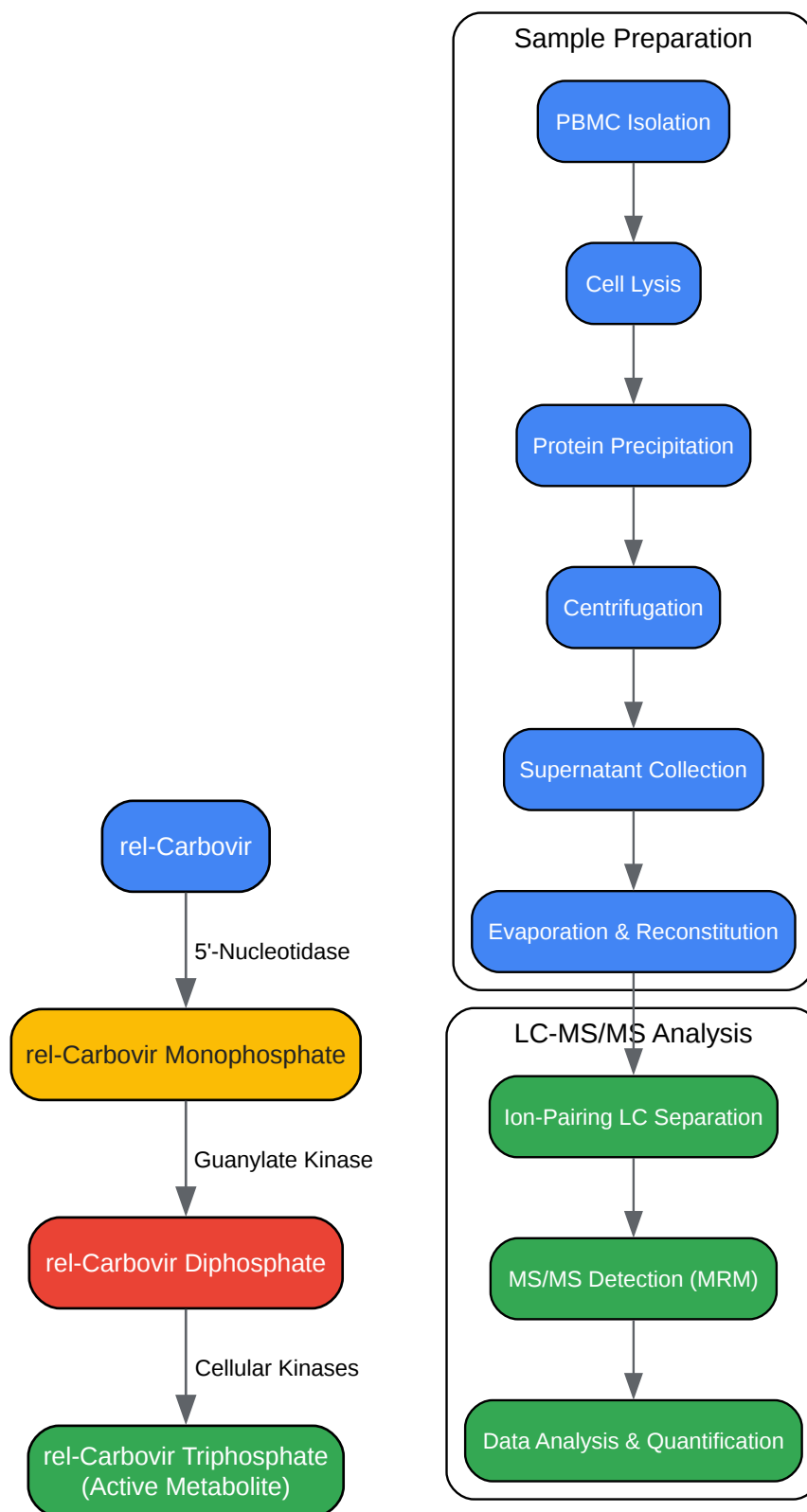
Introduction

Carbovir is a carbocyclic nucleoside analog that is a potent inhibitor of the human immunodeficiency virus (HIV) reverse transcriptase. As a prodrug, Carbovir requires intracellular phosphorylation to its active triphosphate form. The initial phosphorylation step to Carbovir monophosphate is a critical, rate-limiting step in its mechanism of action. *rel-Carbovir* refers to the racemic mixture of the two enantiomers of Carbovir. The antiviral activity is primarily associated with the (-)-enantiomer, which is preferentially phosphorylated by cellular enzymes. Accurate quantification of Carbovir monophosphate is therefore essential for pharmacokinetic studies, drug metabolism research, and the overall development of Carbovir-based therapeutics.

These application notes provide a detailed overview of the analytical methodologies for the quantification of Carbovir monophosphate in biological matrices, with a focus on intracellular analysis. While methods specifically validated for **rel-Carbovir monophosphate** are not abundantly described in the literature, established ion-pairing liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for Carbovir and its phosphorylated metabolites can be readily applied.

Metabolic Pathway of Carbovir

Carbovir is anabolized intracellularly by host cell kinases in a stepwise phosphorylation cascade to its active triphosphate moiety. The initial conversion to Carbovir monophosphate is catalyzed by 5'-nucleotidase. Subsequently, guanylate kinase catalyzes the formation of the diphosphate, which is then converted to the active triphosphate form by other cellular kinases. This pathway is crucial for the antiviral efficacy of Carbovir.



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